

# Solubility Profile of Z-Asp(OMe)-OH: A Technical Guide

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## Compound of Interest

Compound Name: Z-Asp(OMe)-OH

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This technical guide provides an in-depth overview of the solubility of **Z-Asp(OMe)-OH** (N-carbobenzyloxy-L-aspartic acid  $\beta$ -methyl ester), a key intermediate in peptide synthesis and drug discovery. Understanding the solubility of this compound in common laboratory solvents is critical for its effective use in research and development.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>6</sub>
Molecular Weight	281.26 g/mol
Appearance	White to off-white powder
CAS Number	3160-47-2

## Quantitative Solubility Data

Precise quantitative solubility data for **Z-Asp(OMe)-OH** in a wide range of common solvents is not readily available in published literature or supplier documentation. However, qualitative descriptions and data for a closely related isomer provide valuable insights.

Qualitative Solubility:

**Z-Asp(OMe)-OH** is reported to be soluble in a variety of organic solvents.<sup>[1]</sup>

- Chloroform
- Dichloromethane
- Ethyl Acetate
- Dimethyl Sulfoxide (DMSO)
- Acetone

Quantitative Solubility of the Isomer Z-Asp-OMe ( $\alpha$ -methyl ester):

While specific data for **Z-Asp(OMe)-OH** is limited, solubility data for its  $\alpha$ -methyl ester isomer, Z-Asp-OMe, is available and may serve as a useful reference point. It is crucial to note that solubility can differ between isomers.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	200	711.09	Requires ultrasonication for dissolution. The use of hygroscopic DMSO can significantly impact solubility. <sup>[2][3]</sup>

To aid in the preparation of stock solutions, it is often recommended to gently heat the solution (e.g., to 37°C) and use an ultrasonic bath to facilitate dissolution.<sup>[4][5]</sup>

## Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data in a specific solvent system, the following experimental protocol outlines a general method for determining the solubility of **Z-Asp(OMe)-OH**.

Objective: To determine the saturation solubility of **Z-Asp(OMe)-OH** in a given solvent at a specific temperature.

Materials:

- **Z-Asp(OMe)-OH**
- Selected solvent(s) of interest (e.g., water, ethanol, methanol, DMSO, DMF)
- Vials with screw caps
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Pipettes and syringes with filters

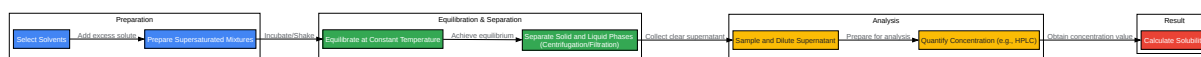
Methodology:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Z-Asp(OMe)-OH** to a known volume of the solvent in a vial. The amount of solid should be sufficient to ensure that undissolved particles remain after equilibration.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 37°C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.

- **Sample Collection and Dilution:** Carefully withdraw a known volume of the supernatant, ensuring no solid particles are disturbed. Filter the supernatant using a suitable syringe filter (e.g., 0.22  $\mu\text{m}$ ). Dilute the filtered supernatant with a known volume of an appropriate solvent to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of **Z-Asp(OMe)-OH**.
- **Calculation:** Calculate the solubility of **Z-Asp(OMe)-OH** in the solvent by multiplying the measured concentration by the dilution factor. The result can be expressed in mg/mL or mol/L.

## Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for assessing the solubility of a chemical compound like **Z-Asp(OMe)-OH**.



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Caption: A generalized workflow for the experimental determination of compound solubility.

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## References

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